

Daphnicyclidin I: A Technical Overview of its Chemical Properties and Synthetic Strategies

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Compound of Interest

Compound Name: *Daphnicyclidin I*

Cat. No.: *B13831891*

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Abstract

Daphnicyclidin I, a member of the complex family of Daphniphyllum alkaloids, presents a formidable challenge and an intriguing opportunity in the field of natural product chemistry and drug discovery. This technical guide provides a concise summary of the known chemical properties of **Daphnicyclidin I**, alongside a review of the synthetic strategies employed for related daphnicyclidin-type alkaloids. Due to the limited publicly available data on the specific biological activities and signaling pathways of **Daphnicyclidin I**, this document will focus on the established chemical data and the intricate synthetic approaches that have been developed for this class of molecules.

Chemical Properties of Daphnicyclidin I

Daphnicyclidin I is a structurally complex alkaloid with a distinct polycyclic framework. The fundamental chemical and physical properties of **Daphnicyclidin I** are summarized in the table below.

Property	Value
Chemical Formula	C ₂₂ H ₂₆ N ₂ O ₃
Molecular Weight	366.461 g/mol

Table 1: Chemical Properties of **Daphnicyclidin I**.

Synthetic Approaches to the Daphnicyclidin Core

While a complete total synthesis of **Daphnicyclidin I** has not been detailed in publicly accessible literature, significant progress has been made in the synthesis of the core structures of related daphnicyclidin alkaloids, most notably Daphnicyclidin A. These strategies provide a foundational understanding of the synthetic challenges and potential pathways to access **Daphnicyclidin I**.

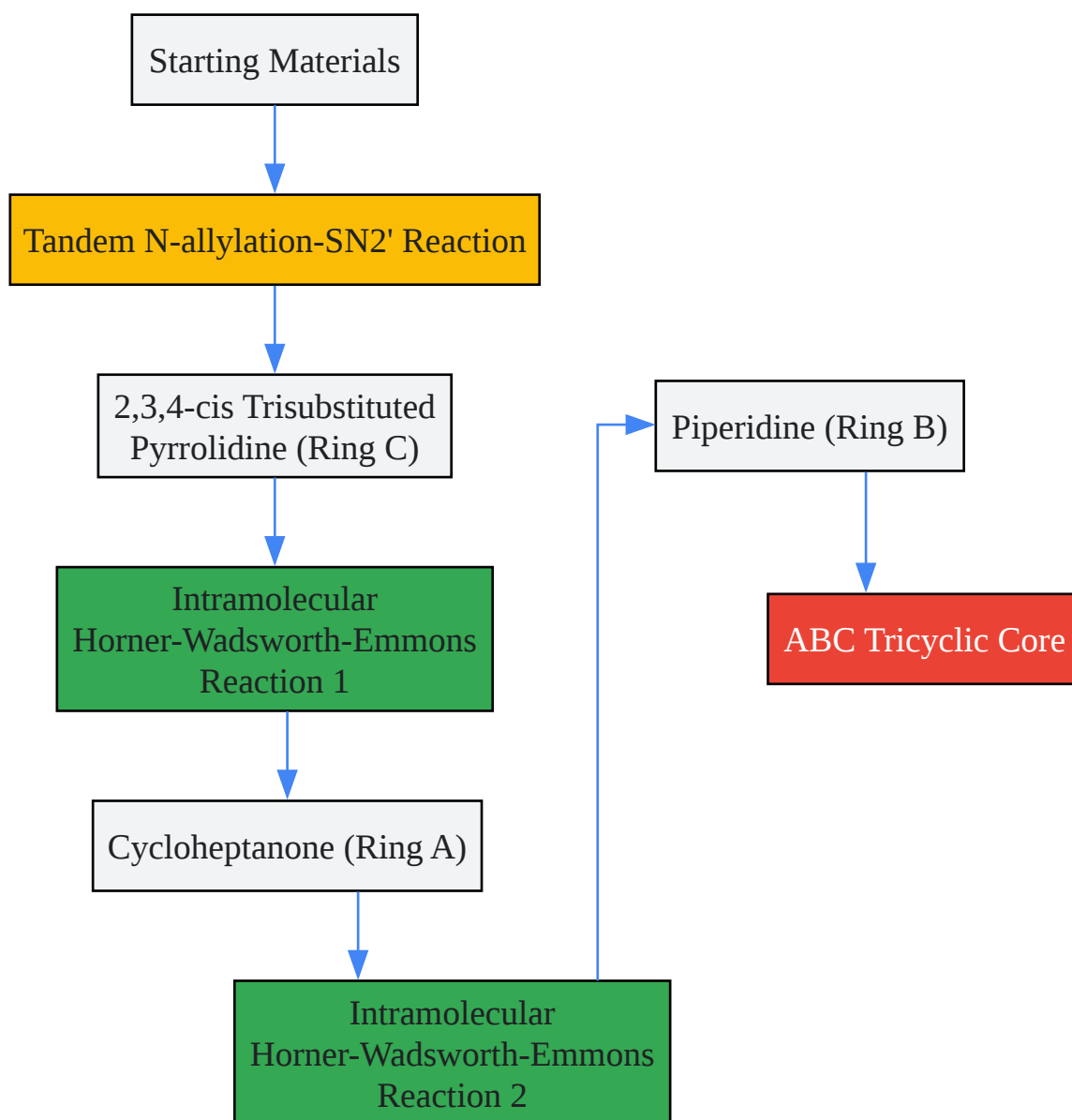
Strategy for the ABC Tricyclic System of Daphnicyclidin A

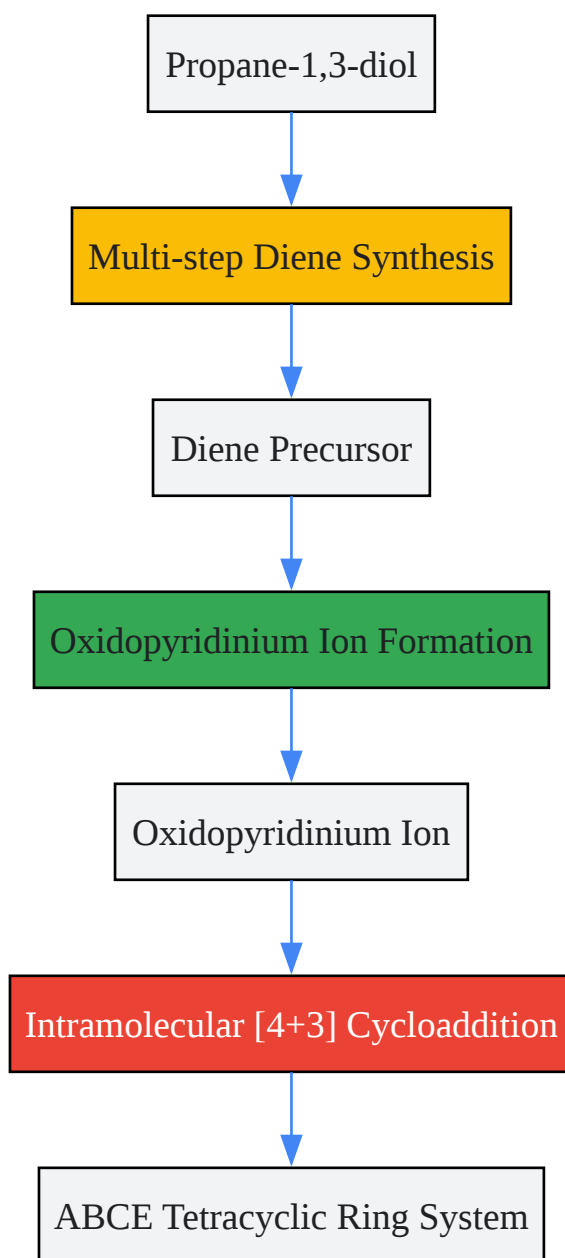
One notable approach focuses on the construction of the ABC tricyclic system of Daphnicyclidin A. This substrate-stereocontrolled synthesis utilizes key reactions to assemble the complex ring system.

Experimental Protocol Outline:

- **Pyrrolidine Ring C Assembly:** An efficient tandem N-allylation-SN2' reaction is employed to construct the 2,3,4-cis trisubstituted pyrrolidine ring C.
- **Cycloheptanone Ring A and Piperidine Ring B Construction:** Two intramolecular Horner-Wadsworth-Emmons reactions are utilized to form the seven-membered cycloheptanone ring A and the six-membered piperidine ring B.

The logical flow of this synthetic strategy can be visualized in the following diagram:





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